

Part 1: Technical Overview & Strategic Synthesis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: P-88-8991
CAS No.: 133454-55-4
Cat. No.: B1671728

[Get Quote](#)

Compound Identity:

- Code Name: **P-88-8991** (P-88)[1][2]
- Chemical Name: 1-[4-[3-[4-(6-Fluoro-1,2-benzisoxazol-3-yl)-1-piperidinyl]propoxy]-3-methoxyphenyl]ethanol[1][2][3]
- CAS Number: 133454-55-4[1]
- Molecular Formula: C₂₄H₂₉FN₂O₄[1][4]
- Molecular Weight: 428.50 g/mol [1]

Mechanistic Causality: P-88 is generated via the carbonyl reduction of iloperidone.[1] Unlike many metabolites that are merely clearance products, P-88 retains significant pharmacological activity.[1] It exhibits high affinity for 5-HT_{2A} (serotonin) and α₁-adrenergic receptors, contributing to the parent drug's clinical profile but with a distinct blood-brain barrier penetration profile compared to the P-95 (carboxyl) metabolite.[1]

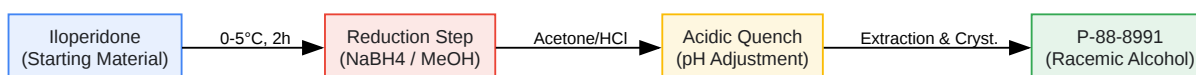
Synthesis Strategy: The most robust route for research-grade synthesis is the direct chemoselective reduction of iloperidone. This approach is superior to de novo convergent

synthesis because it utilizes the commercially available or easily synthesized parent drug, ensuring the complex benzisoxazole-piperidine scaffold remains intact.[1]

Part 2: Experimental Protocol

Workflow Visualization

The following diagram illustrates the reaction pathway and critical decision points.



[Click to download full resolution via product page](#)

Caption: Synthesis pathway for **P-88-8991** via chemoselective carbonyl reduction of iloperidone.

Step-by-Step Synthesis Protocol

Safety Precaution: **P-88-8991** is a potent bioactive agent.[1] Handle in a fume hood with full PPE.[1] It is a potential QT-interval prolonger; avoid accidental ingestion or inhalation.[1]

1. Reagents & Materials:

- Substrate: Iloperidone (1.0 eq)[1]
- Reductant: Sodium Borohydride (NaBH₄) (1.5 eq)[1]
- Solvent: Anhydrous Methanol (MeOH) (10-15 volumes)
- Quench: Acetone & 1N HCl
- Extraction: Dichloromethane (DCM)[1]

2. Reaction Procedure:

- Dissolution: Charge a round-bottom flask with Iloperidone (4.26 g, 10 mmol) and Methanol (50 mL). Stir until a clear suspension/solution is obtained.

- **Cooling:** Cool the mixture to 0–5°C using an ice bath. Rationale: Low temperature minimizes over-reduction or side reactions with the benzisoxazole ring.
- **Addition:** Slowly add NaBH₄ (0.57 g, 15 mmol) portion-wise over 20 minutes. Caution: Hydrogen gas evolution will occur.^[1] Ensure venting.
- **Monitoring:** Stir at 0–5°C for 1 hour, then allow to warm to room temperature (20–25°C) for 1 additional hour. Monitor by TLC (System: DCM/MeOH 95:5) or HPLC.^[1] The ketone spot (Iloperidone) should disappear, replaced by a slightly more polar alcohol spot (P-88).^[1]
- **Quenching:** Once conversion is >98%, add Acetone (5 mL) to destroy excess hydride. Stir for 15 minutes.
- **Workup:** Evaporate the methanol under reduced pressure. Resuspend the residue in Water (50 mL) and extract with DCM (3 x 50 mL).
- **Washing:** Wash combined organic layers with Brine (50 mL), dry over anhydrous Na₂SO₄, and filter.
- **Concentration:** Concentrate the filtrate to yield a crude white to off-white solid.

3. Purification & Isolation:

- **Recrystallization:** The crude solid can often be recrystallized from Ethanol/Hexane or Isopropanol.^[1]
- **Chromatography (Alternative):** If impurities persist, purify via flash column chromatography using a gradient of 0-5% Methanol in Dichloromethane.^[1]
- **Yield:** Expected yield is 85-95%.^[1]

4. Enantiomeric Separation (Optional):

Since P-88 contains a chiral center, the above method yields a racemate.^[1]

- To isolate the bioactive (S)-P-88, use Chiral HPLC (Column: Chiralpak AD-H; Eluent: Hexane/IPA/DEA).^[1]
- **Note:** The (S)-enantiomer is the predominant human metabolite ^[1].^[1]

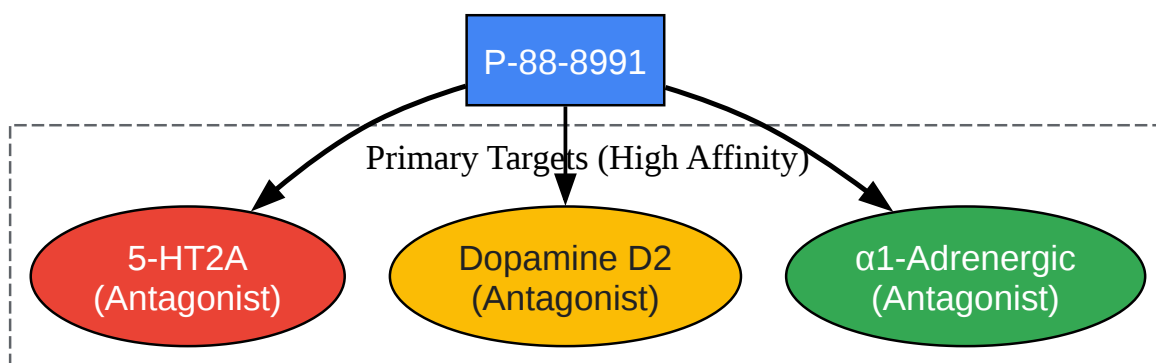
Part 3: Analytical Validation (Self-Validating System)

To ensure the integrity of the synthesized compound, compare your data against these standard parameters.

Table 1: Physicochemical Characterization Data

Parameter	Specification	Diagnostic Signal
Appearance	White to off-white powder	Visual inspection
Melting Point	118–122°C (Racemate)	DSC or Capillary
MS (ESI+)	$[M+H]^+ = 429.2$ m/z	Parent peak confirmation
^1H NMR (DMSO- d_6)	$\delta \sim 4.6$ ppm (m, 1H, CH-OH)	Key differentiator: Disappearance of ketone signal; appearance of methine multiplet.[1]
Solubility	Soluble in DMSO, DCM, MeOH	Poor solubility in water

Mechanism of Action Diagram: Understanding the downstream utility of P-88 requires mapping its receptor profile.[1]



[Click to download full resolution via product page](#)

Caption: Receptor binding profile of **P-88-8991**. High affinity for 5-HT2A and Alpha-1 contributes to antipsychotic efficacy and side effect profile (orthostasis).[1]

References

- Subramanian, N., & Kalkman, H. O. (2002).[1] Receptor profile of P88-8991 and P95-12113, metabolites of the novel antipsychotic iloperidone.[1] Progress in Neuro-Psychopharmacology and Biological Psychiatry.[1]
- Vanda Pharmaceuticals Inc. (2011).[1] U.S. Patent No.[1][5][6] 7,977,356: Methods for the administration of iloperidone.[1][7] U.S. Patent and Trademark Office.[1][5]
- Polymeropoulos, M. H., et al. (2020).[1] U.S. Patent No.[1][5][6] 10,874,659: Iloperidone metabolite for use in the treatment of psychiatric disorders.[1] U.S. Patent and Trademark Office.[1][5]
- Mutlib, A. E., et al. (1995).[1] Application of LC/NMR and LC/MS to the identification of degradation products of iloperidone. Journal of Pharmaceutical and Biomedical Analysis.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. caymanchem.com [caymanchem.com]
- 2. US10874659B2 - Iloperidone metabolite for use in the treatment of psychiatric disorders - Google Patents [patents.google.com]
- 3. 1-(4-(3-(4-(6-Fluoro-1,2-benzisoxazol-3-yl)-1-piperidinyloxy)-3-methoxyphenyl)-2-hydroxyethanone | C₂₄H₂₇FN₂O₅ | CID 18467218 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. bocsci.com [bocsci.com]
- 5. Models for analyzing data from sequencing-by-synthesis operations - Patent US-10679724-B2 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Full text of "Index of patents issued from the United States Patent Office" [archive.org]

- [7. droracle.ai \[droracle.ai\]](#)
- To cite this document: BenchChem. [Part 1: Technical Overview & Strategic Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1671728/docs#part-1-technical-overview-strategic-synthesis\]](https://www.benchchem.com/product/b1671728/docs#part-1-technical-overview-strategic-synthesis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)